

# Prometryn-d14: A Technical Guide to its Physical and Chemical Characteristics

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## Compound of Interest

Compound Name: Prometryn-d14

Cat. No.: B12299827

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a comprehensive overview of the core physical and chemical characteristics of **Prometryn-d14**. It is designed to be a vital resource for researchers, scientists, and professionals involved in drug development and analytical chemistry. This guide delves into the fundamental properties of this isotopically labeled compound, offering detailed experimental protocols and structured data for practical application.

## Core Physical and Chemical Properties

**Prometryn-d14**, the deuterated analog of the herbicide Prometryn, is primarily utilized as an internal standard in analytical methodologies for the precise quantification of Prometryn in various matrices. The substitution of hydrogen atoms with deuterium results in a higher molecular weight, which allows for its differentiation from the parent compound in mass spectrometry-based analyses.

Property	Value	Source
Chemical Formula	C <sub>10</sub> H <sub>5</sub> D <sub>14</sub> N <sub>5</sub> S	[1][2]
Molecular Weight	255.44 g/mol	[2]
CAS Number	1202864-57-0	[1]
Appearance	Colorless crystals (estimated)	[3]
Melting Point	118-120 °C (for non-deuterated Prometryn)	[4]
Water Solubility	48 mg/L at 20 °C (for non-deuterated Prometryn)	[5]
Solubility in Organic Solvents	Soluble in methanol, ethanol, acetone, dichloromethane, and toluene (for non-deuterated Prometryn)	[5]

## Experimental Protocols

The accurate and sensitive quantification of **Prometryn-d14**, often in conjunction with its non-deuterated counterpart, is critical in environmental monitoring and residue analysis. The following is a detailed experimental protocol for the analysis of Prometryn in soil using Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS), a method directly applicable to **Prometryn-d14**.

### Quantification of Prometryn-d14 in Soil by LC-MS/MS

This protocol outlines the extraction and analysis of Prometryn from soil samples, where **Prometryn-d14** would be used as an internal standard for accurate quantification.

#### 2.1.1. Sample Preparation and Extraction

- Weigh 10.0 g of the soil sample into a 40-mL vial.[1]
- For recovery experiments, fortify the sample with a known concentration of Prometryn standard solution.[1]

- Add 20.0 mL of an 80:20 (v/v) acetonitrile-water solution to the sample.[\[1\]](#)[\[2\]](#)
- Shake the vials horizontally on an orbital shaker for 1 hour at approximately 240 rpm.[\[1\]](#)[\[2\]](#)
- Centrifuge the extracts at up to 1000 rpm for about 5 minutes to achieve a clear supernatant.[\[1\]](#)[\[2\]](#)
- Filter a 5.0 mL aliquot of the supernatant through a 0.45 µm syringe filter into an 8-mL test tube.[\[1\]](#)[\[2\]](#)
- Adjust the final volume to 1.0 mL with methanol.[\[1\]](#)[\[2\]](#)
- Transfer the final extract to a 4 mL vial for LC-MS/MS analysis.[\[1\]](#)

#### 2.1.2. LC-MS/MS Instrumentation and Conditions

- Instrumentation: A Liquid Chromatograph coupled with a Tandem Mass Spectrometer (LC-MS/MS).
- Ionization Mode: Thermospray (TSP) or Electrospray Ionization (ESI) is commonly used. Optimal sensitivity is often achieved with the filament-on ionization mode.[\[1\]](#)
- Detection Mode: Selected Reaction Monitoring (SRM) is used for the quantification of the protonated molecular ions.[\[1\]](#) For **Prometryn-d14**, the precursor and product ions would be selected based on its specific mass-to-charge ratio.
- Liquid Chromatography Conditions:
  - Flow Rate: 0.8 mL/min.[\[1\]](#)
  - Mobile Phase Gradient: A gradient of acetonitrile and water is typically used. For example, starting with a 30/70 acetonitrile/water mixture, graduating to 65/35, then 100% acetonitrile, and finally returning to the initial conditions.[\[1\]](#)

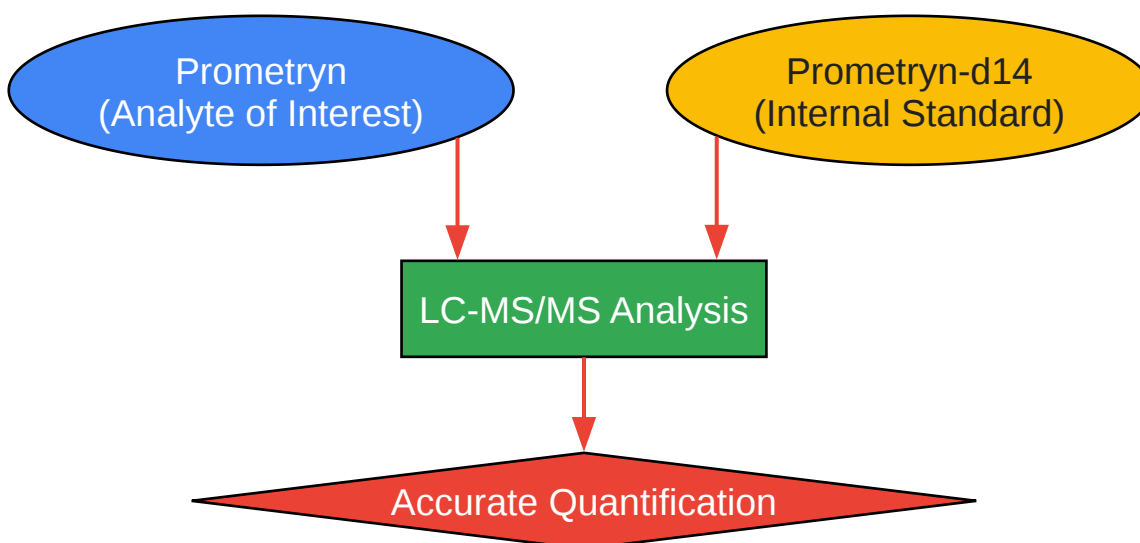
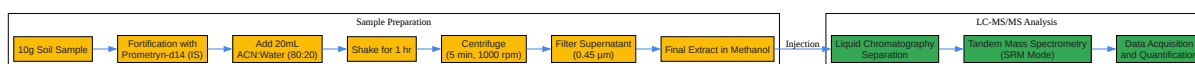
#### 2.1.3. Preparation of Standards and Calibration

- Prepare a 1 mg/mL individual stock solution of **Prometryn-d14** in HPLC-grade methanol.[\[1\]](#)

- From the stock solution, prepare a series of working standard solutions at different concentrations (e.g., 10 µg/mL, 1.0 µg/mL, and 0.10 µg/mL) in methanol.[1]
- Prepare calibration standards at various concentrations (e.g., 5 ng/mL to 500 ng/mL) in a 50/50 methanol/water mixture.[2]
- Analyze the calibration standards alongside the samples to generate a calibration curve for quantification.

## Visualizations

The following diagrams illustrate key workflows and relationships relevant to the analysis of **Prometryn-d14**.



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